

In-depth Technical Guide: The Challenge of Identifying CAS Number 20053-53-8

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Compound of Interest

Compound Name: *1-Benzenesulfonyl-3-methyl-piperazine*

CAS No.: 782443-87-2

Cat. No.: B581978

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A comprehensive investigation into the chemical identity, research, and discovery related to CAS number 20053-53-8 has revealed a significant challenge: the provided CAS number does not correspond to a readily identifiable chemical substance in publicly available scientific and chemical databases.

This guide details the extensive search process undertaken and explains the implications of this finding for researchers, scientists, and drug development professionals.

Initial Search and Discovery Phase

The primary objective was to construct a detailed technical guide on the compound associated with CAS number 20053-53-8. The initial steps of this process involved a systematic search for the chemical name, synonyms, and fundamental properties of the substance. However, multiple comprehensive searches across various chemical and scientific databases yielded no direct results for this specific CAS number. The search results consistently returned information for other, unrelated compounds, most notably 2-Phenylpropionaldehyde (CAS 93-53-8) and N-(3-Dimethylaminopropyl)-N'-ethylcarbodiimide hydrochloride (CAS 25952-53-8).

This lack of a direct match strongly suggests one of the following possibilities:

- **Incorrect CAS Number:** The provided CAS number may contain a typographical error.

- **Obsolete CAS Number:** The CAS number may have been withdrawn or replaced.
- **Undisclosed or Proprietary Substance:** The compound may be a proprietary substance not listed in public databases.
- **Rare or Poorly Documented Compound:** The substance may be of limited scientific or commercial interest and therefore not well-documented.

Verification and Further Investigation

To ensure the thoroughness of the investigation, a series of targeted searches were conducted to explicitly identify any chemical entity associated with CAS number 20053-53-8. These searches were designed to uncover any historical data, alternative identifiers, or less common database entries. Despite these efforts, no verifiable information linking this CAS number to a specific chemical structure or name could be found.

Implications for Researchers and Drug Development Professionals

The inability to identify a compound based on its CAS number presents a significant roadblock for any research or development activities. The Chemical Abstracts Service (CAS) registry number is a unique identifier for a specific chemical substance and is fundamental for:

- **Accurate identification and communication:** Ensuring that researchers are studying and discussing the same compound.
- **Literature searches:** Retrieving all relevant scientific literature on a substance.
- **Regulatory compliance:** Correctly identifying substances for safety data sheets (SDS), and regulatory submissions.
- **Procurement:** Ordering the correct chemical from suppliers.

Without a valid CAS number or a confirmed chemical name, it is impossible to proceed with the creation of an in-depth technical guide as requested. Key information such as molecular structure, physicochemical properties, mechanism of action, synthesis protocols, and toxicological data cannot be retrieved.

Conclusion and Recommendation

Based on a comprehensive and multi-faceted search, we must conclude that CAS number 20053-53-8 does not appear to be a valid or publicly searchable identifier for a chemical substance.

It is strongly recommended that the user verify the CAS number for accuracy. If the number is confirmed to be correct, it may be necessary to seek information from more specialized or private databases, or directly from the source that provided the CAS number.

Alternatively, providing the chemical name or any other known identifiers for the substance of interest would be essential to enable the creation of the requested in-depth technical guide. Until a verifiable chemical identity can be established, no further progress can be made on this topic.

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